

# Ethyl stearate-d35 CAS number and molecular weight

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## Compound of Interest

Compound Name: Ethyl stearate-d35

Cat. No.: B572381

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## In-Depth Technical Guide: Ethyl Stearate-d35

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Ethyl Stearate-d35**, a deuterated form of ethyl stearate. This document is intended to be a valuable resource for professionals in research, scientific, and drug development fields, offering detailed data and insights into its properties and potential applications.

## Core Compound Information

**Ethyl stearate-d35** is a stable isotope-labeled version of ethyl stearate, where 35 hydrogen atoms on the stearic acid backbone have been replaced by deuterium atoms. This isotopic labeling makes it a powerful tool in various research applications, particularly in mass spectrometry-based studies for tracing and quantification.

Table 1: Quantitative Data Summary for **Ethyl Stearate-d35**

Parameter	Value
CAS Number	Not explicitly found in search results. A specific supplier should be consulted for this information.
Molecular Formula	C <sub>20</sub> H <sub>5</sub> D <sub>35</sub> O <sub>2</sub>
Molecular Weight	Approximately 347.88 g/mol
Appearance	Expected to be a white to off-white solid at room temperature

Note: The molecular weight is calculated based on the substitution of 35 hydrogen atoms with deuterium. The exact mass may vary slightly depending on the isotopic purity.

## Physicochemical Properties

The physical and chemical properties of **ethyl stearate-d35** are expected to be very similar to those of its non-deuterated counterpart, ethyl stearate. However, the increased mass due to deuterium substitution can lead to slight differences in properties such as density, boiling point, and retention time in chromatographic separations.

Table 2: Comparison of Physicochemical Properties

Property	Ethyl Stearate	Ethyl Stearate-d35 (Predicted)
Molecular Weight	312.53 g/mol	~347.88 g/mol
Melting Point	34-38 °C	Similar to ethyl stearate
Boiling Point	213-215 °C at 15 mmHg	Slightly higher than ethyl stearate
Solubility	Insoluble in water; soluble in organic solvents	Similar to ethyl stearate

## Applications in Research and Drug Development

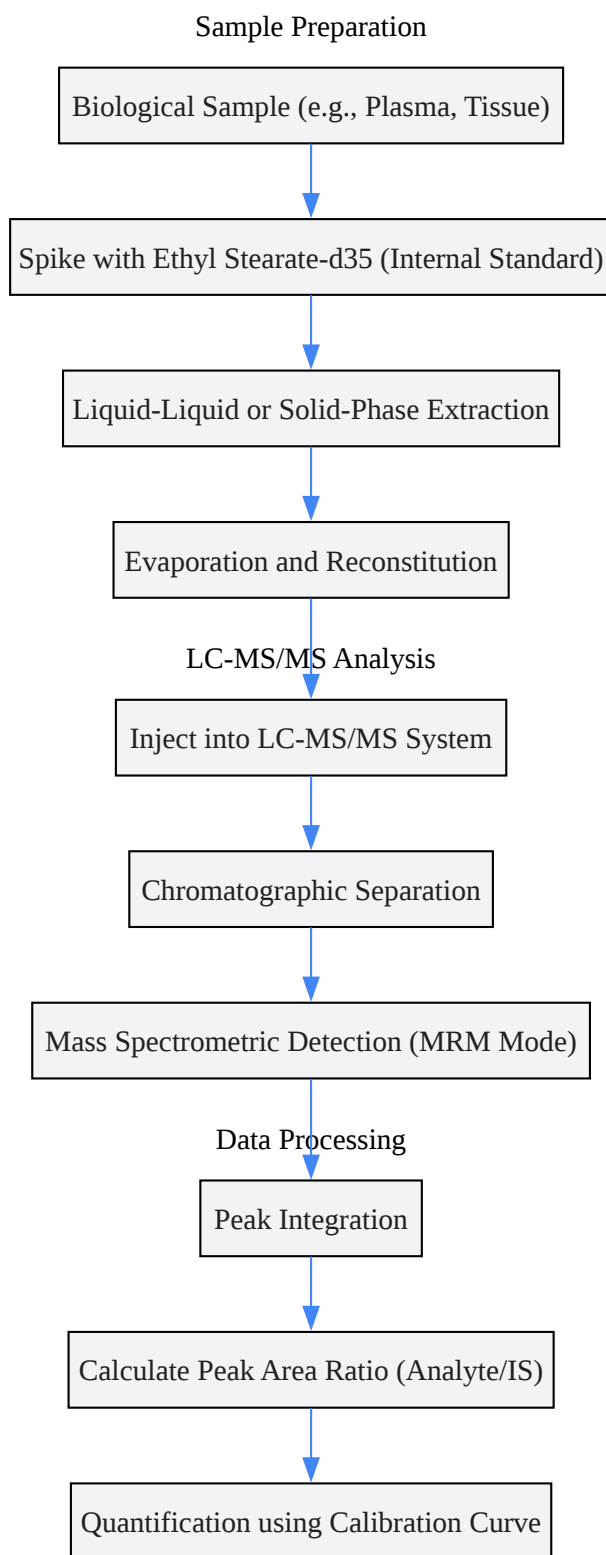
The primary utility of **ethyl stearate-d35** lies in its application as an internal standard for quantitative analysis and as a tracer in metabolic studies.

- **Internal Standard:** In bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), **ethyl stearate-d35** can be used as an internal standard for the accurate quantification of endogenous or administered ethyl stearate. Its chemical similarity ensures it behaves similarly during sample preparation and analysis, while its distinct mass allows for its separate detection from the non-labeled analyte.
- **Metabolic Tracer:** Deuterium-labeled compounds are valuable tools for studying the metabolic fate of molecules in biological systems. **Ethyl stearate-d35** can be administered to cells or organisms to trace the absorption, distribution, metabolism, and excretion (ADME) of stearic acid and its ethyl ester. This is particularly relevant in lipid metabolism research.

## Experimental Protocols

While specific experimental protocols for **ethyl stearate-d35** are not readily available in the public domain and are often developed in-house by research laboratories, a general workflow for its use as an internal standard in a quantitative LC-MS/MS assay is outlined below.

Diagram 1: General Workflow for Quantitative Analysis using **Ethyl Stearate-d35**



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Caption: General workflow for a quantitative bioanalytical assay using **ethyl stearate-d35**.

Methodology for the above workflow:

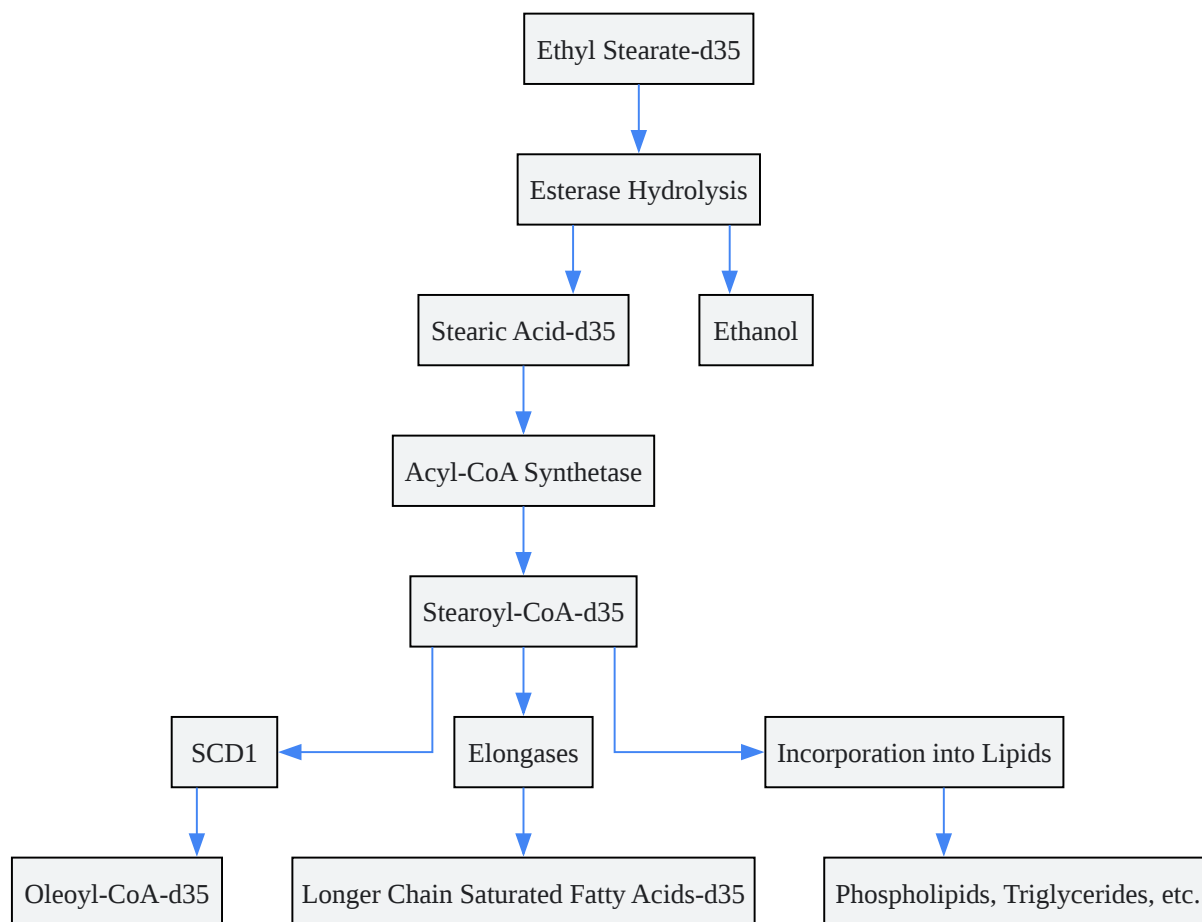
- Standard and Sample Preparation:
  - Prepare a stock solution of **ethyl stearate-d35** in a suitable organic solvent (e.g., methanol or acetonitrile).
  - Prepare a series of calibration standards by spiking known concentrations of non-labeled ethyl stearate into a blank biological matrix.
  - Add a fixed concentration of the **ethyl stearate-d35** internal standard solution to all calibration standards, quality control samples, and unknown samples.
- Extraction:
  - Perform a protein precipitation or a liquid-liquid extraction to remove proteins and other interfering substances. For example, add acetonitrile to plasma samples, vortex, and centrifuge.
  - Alternatively, use solid-phase extraction (SPE) for cleaner extracts.
- LC-MS/MS Analysis:
  - Employ a suitable C18 reversed-phase HPLC column for chromatographic separation.
  - Use a mobile phase gradient of water and an organic solvent (e.g., acetonitrile or methanol), both containing a small amount of an additive like formic acid to improve ionization.
  - Set up the mass spectrometer to monitor for the specific precursor-to-product ion transitions for both ethyl stearate and **ethyl stearate-d35** in Multiple Reaction Monitoring (MRM) mode.
- Data Analysis:
  - Integrate the chromatographic peaks for both the analyte and the internal standard.
  - Calculate the peak area ratio of the analyte to the internal standard.

- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Signaling Pathways

Ethyl stearate itself is not directly involved in signaling pathways but serves as a source of stearic acid, a saturated fatty acid. Stearic acid can be incorporated into various lipids that are components of cellular membranes and can influence membrane fluidity and the function of membrane-associated proteins. It can also be a precursor for the synthesis of other fatty acids and lipids that may have roles in signaling.

Diagram 2: Potential Metabolic Fate of Ethyl Stearate



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Caption: Potential metabolic pathway of **ethyl stearate-d35** after administration.

This guide provides a foundational understanding of **ethyl stearate-d35** for its application in a research and development setting. For specific experimental use, it is recommended to consult with a supplier for a detailed certificate of analysis and to refer to relevant scientific literature for protocol development.

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